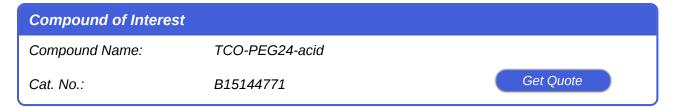


In-Depth Technical Guide on the Safe Handling of TCO-PEG24-acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **TCO-PEG24-acid**, a bifunctional linker molecule increasingly utilized in bioconjugation, drug delivery, and proteomics. Due to the absence of a publicly available, specific Safety Data Sheet (SDS) for **TCO-PEG24-acid**, this guide synthesizes information from SDSs of structurally related compounds, including trans-cyclooctene (TCO) derivatives and polyethylene glycol (PEG) polymers, alongside published research on their biocompatibility.

Chemical Identification and Physical Properties

TCO-PEG24-acid is a molecule combining a reactive trans-cyclooctene (TCO) group with a 24-unit polyethylene glycol (PEG) linker, terminating in a carboxylic acid. The TCO moiety enables rapid and specific bioorthogonal ligation with tetrazine partners, a cornerstone of modern chemical biology. The hydrophilic PEG chain enhances solubility in aqueous media and can reduce non-specific binding.

Table 1: Physical and Chemical Properties Summary



Property	Value	Source/Comment
Molecular Formula	C60H115NO28	BroadPharm[1]
Molecular Weight	1298.6 g/mol	BroadPharm[1]
Appearance	Likely a white to off-white solid	Inferred from similar PEG compounds
Solubility	Soluble in water and DMF	BroadPharm[1]
Storage	-20°C, protected from light	BroadPharm, MedchemExpress[1][2]
Stability	The TCO group is known to have a limited shelf life and can isomerize to the less reactive cis-cyclooctene. Long-term storage is not recommended.[1]	BroadPharm[1]

Hazard Identification and GHS Classification (Inferred)

A formal GHS classification for **TCO-PEG24-acid** is not available. The following classification is inferred from the known properties of its components. The PEG component is generally considered to have low toxicity.[3] The primary potential hazards are associated with the reactive TCO group.

Table 2: Inferred GHS Classification



Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

This classification is precautionary and based on the potential for irritation due to the reactive nature of the TCO group. The actual hazards of **TCO-PEG24-acid** may be lower due to the large, passivating PEG chain.

Experimental Protocols for Safe Handling

The following protocols are recommended for handling **TCO-PEG24-acid** in a laboratory setting. These are based on standard practices for handling reactive chemical reagents.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.

Engineering Controls

 Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid as a powder to avoid inhalation.

Handling and Storage

 Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Handle in accordance with good industrial hygiene and safety practice.



• Storage: Store in a tightly sealed container at -20°C.[1] Protect from light and moisture. As the TCO group has a limited half-life, it is advisable to use the product relatively quickly after receipt.[1]

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

The flammability of **TCO-PEG24-acid** is expected to be low. However, in the event of a fire involving this compound:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- · Hazardous Combustion Products: Carbon oxides, nitrogen oxides.

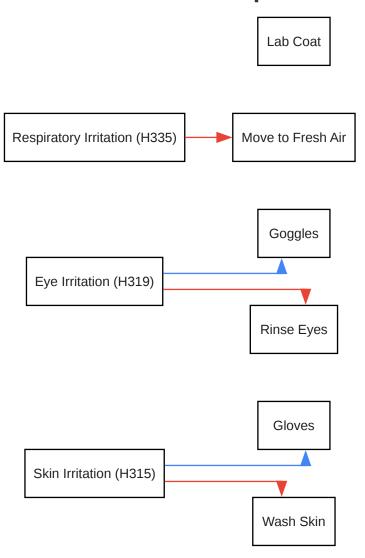
Toxicological Information

No specific toxicological data for TCO-PEG24-acid is available.



- Polyethylene Glycol (PEG): Generally regarded as safe (GRAS) by the FDA and has very low oral toxicity.[3]
- Trans-cyclooctene (TCO): The reactivity of the TCO group is high in specific chemical reactions (bioorthogonal ligation), but this does not directly translate to general toxicity.
 Studies on the biocompatibility of TCO-containing molecules in biological systems have generally not reported significant cytotoxicity at typical experimental concentrations.

Logical Relationships and Workflows GHS Hazard Identification and Response Workflow

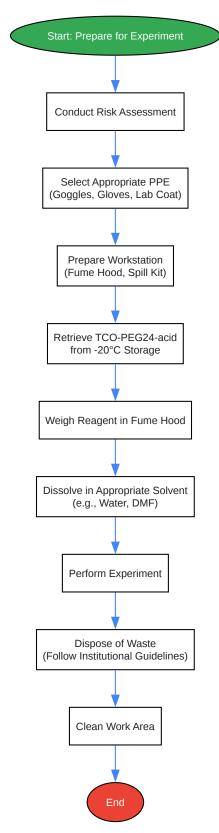


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Caption: GHS hazard identification and corresponding protective measures.



Experimental Workflow for Safe Handling

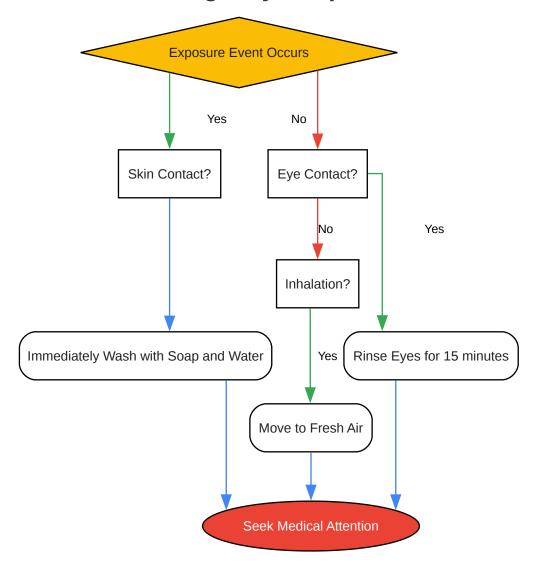


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Caption: Recommended workflow for safely handling TCO-PEG24-acid.

Decision Tree for Emergency Response



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Caption: Decision tree for responding to an exposure event.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. All laboratory personnel should be trained in safe handling procedures and have access to the appropriate safety equipment. Always consult your institution's safety guidelines and conduct a thorough risk assessment before beginning any new experimental protocol.



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